

Application Note: Quantification of Isononylphenol Using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Isononylphenol*

Cat. No.: B1654835

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Abstract

This application note details a robust and sensitive method for the quantification of **isononylphenol** (INP) in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). **Isononylphenol**, a complex mixture of branched isomers, is an environmental contaminant of concern due to its endocrine-disrupting properties. The accurate quantification of INP is crucial for environmental monitoring, food safety assessment, and toxicological studies. This document provides comprehensive protocols for sample preparation, instrumental analysis, and data processing.

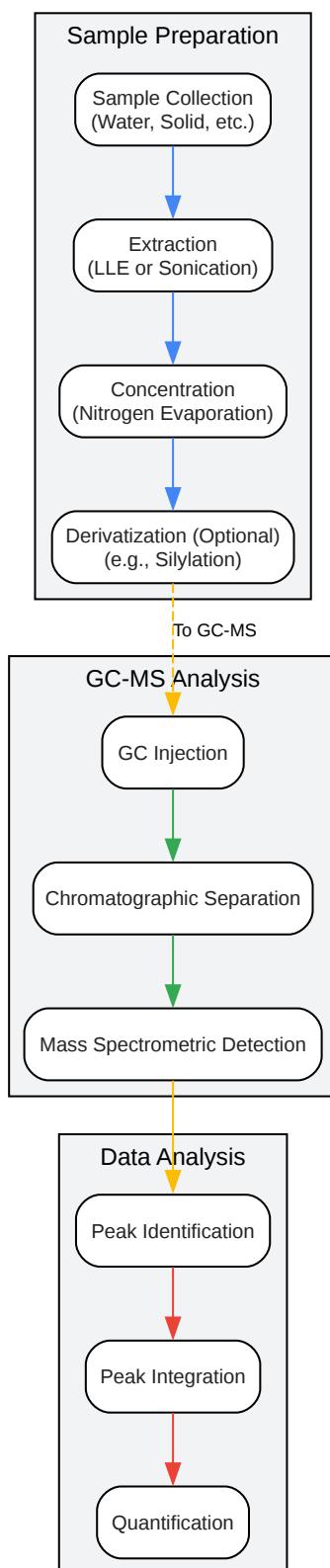
Introduction

Isononylphenol is an organic compound widely used in the production of antioxidants, lubricating oil additives, and surfactants such as nonylphenol ethoxylates.^{[1][2]} Due to its widespread use and persistence, it has become a ubiquitous environmental contaminant found in water, soil, and biota.^[3] Concerns over its potential estrogenic effects and toxicity to aquatic life have led to regulations and monitoring requirements in many regions.^[4] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the separation and quantification of the various isomers of **isononylphenol**.^[5] This method

offers high sensitivity and selectivity, which are essential for analyzing complex environmental and biological samples.

Experimental Workflow

The overall experimental workflow for the quantification of **isononylphenol** by GC-MS is depicted below.

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